

# Application Note: Preparation of Me-344 Stock Solutions for Cell Culture Experiments

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## Compound of Interest

Compound Name: Me-344

Cat. No.: B10768471

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Me-344** is a second-generation isoflavone derivative with potent anti-cancer properties demonstrated in both preclinical and early clinical studies.<sup>[1][2]</sup> It is a synthetic, active metabolite of NV-128.<sup>[3][4]</sup> The cytotoxic effects of **Me-344** are primarily enacted by targeting mitochondrial bioenergetics.<sup>[1][2]</sup> Its mechanisms of action are multifaceted, including the inhibition of mitochondrial oxidative phosphorylation (OXPHOS) at complex I, disruption of ATP generation, and downregulation of the PI3K/AKT/mTOR signaling pathway.<sup>[4][5][6]</sup> Furthermore, **Me-344** has been shown to increase the production of mitochondrial reactive oxygen species (ROS), inhibit tubulin polymerization, and target Heme Oxygenase 1 (HO-1), leading to caspase-dependent and -independent cell death.<sup>[1][3][7][8]</sup>

This application note provides a detailed protocol for the preparation, storage, and handling of **Me-344** stock solutions for use in in vitro cell culture experiments.

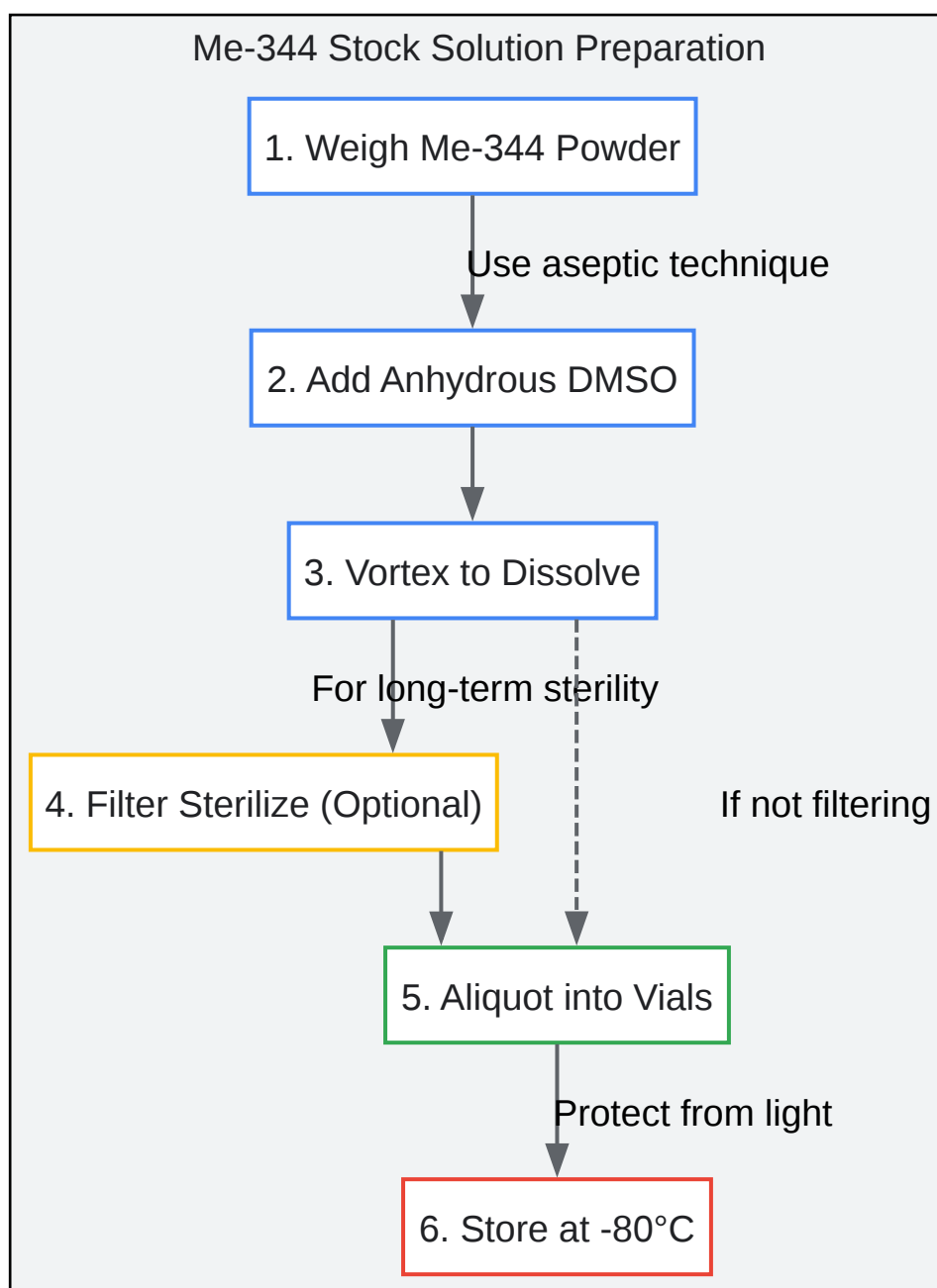
## Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Me-344**.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>20</sub> O <sub>4</sub>	[5]
Molecular Weight	348.39 g/mol	[4][5]
CAS Number	1374524-68-1	[4][5]
Appearance	Crystalline powder	[6]
Solubility		
DMSO	70 mg/mL (200.92 mM)	[4]
Ethanol	70 mg/mL	[4]
Water	Insoluble	[4]
Storage (Powder)	3 years at -20°C	[4]
Storage (Stock Solution)	1 year at -80°C in solvent	[4]
1 month at -20°C in solvent	[4]	

## Experimental Workflow & Protocols

### Diagram: Stock Solution Preparation Workflow



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Caption: Workflow for preparing sterile **Me-344** stock solutions.

## Materials and Equipment

- **Me-344** powder (CAS: 1374524-68-1)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) 0.22  $\mu\text{m}$  syringe filter for sterilization

## Protocol 1: Preparation of a 100 mM Me-344 Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO.

- Preparation: Perform all steps in a sterile environment (e.g., a biological safety cabinet) using aseptic techniques to prevent contamination.
- Calculation:
  - The molecular weight of **Me-344** is 348.39 g/mol .[\[4\]](#)
  - To prepare a 100 mM (0.1 M) solution, you need 34.839 mg of **Me-344** per 1 mL of solvent.
  - Example Calculation: To make 1 mL of a 100 mM stock, weigh out 34.84 mg of **Me-344** powder.
- Weighing: Carefully weigh the desired amount of **Me-344** powder and place it into a sterile tube.
- Dissolving:
  - Add the calculated volume of anhydrous, sterile DMSO to the tube containing the **Me-344** powder.[\[4\]](#)

- Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Sterilization (Optional): For long-term storage and to ensure sterility, the solution can be passed through a 0.22 µm syringe filter into a new sterile tube. Note that this may result in a minor loss of product.
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected cryovials. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[\[4\]](#)
  - Store the aliquots at -80°C for long-term stability (up to 1 year).[\[4\]](#) For short-term use, storage at -20°C for up to one month is acceptable.[\[4\]](#)

## Protocol 2: Preparation of Working Solutions for Cell Culture

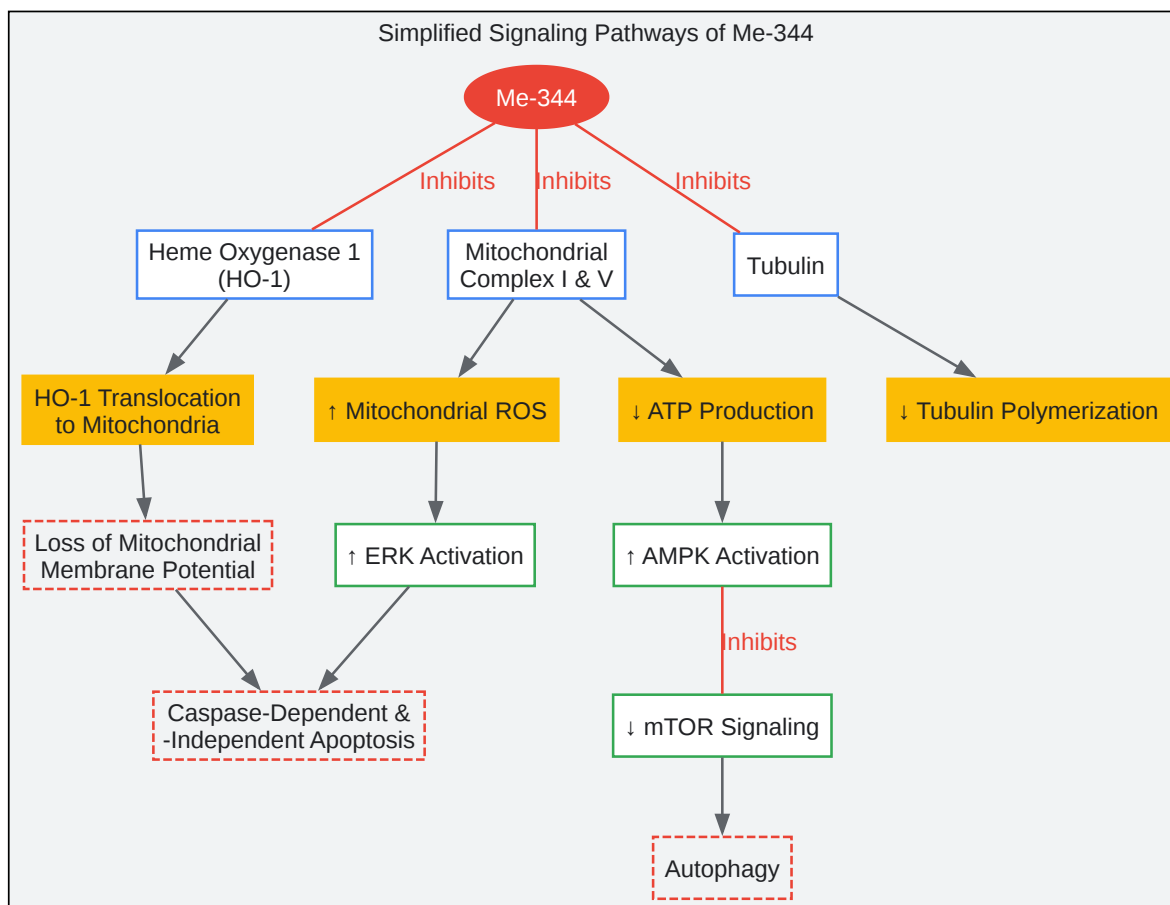
Working solutions are prepared by diluting the high-concentration stock solution into complete cell culture medium immediately before use.

- Thawing: Thaw a single aliquot of the 100 mM **Me-344** stock solution at room temperature.
- Intermediate Dilution (Recommended): It is often impractical to dilute directly from a 100 mM stock to a final nanomolar concentration. Create an intermediate stock (e.g., 1 mM) in sterile DMSO or culture medium.
  - Example: To make a 1 mM intermediate stock, dilute the 100 mM stock 1:100 (e.g., 2 µL of 100 mM stock + 198 µL of sterile DMSO or medium).
- Final Dilution:
  - Calculate the volume of the intermediate stock needed to achieve the desired final concentration in your cell culture vessel. The final concentration of **Me-344** used in cell culture can range from nanomolar to micromolar, with IC<sub>50</sub> values reported between 70–260 nM in leukemia cell lines.[\[3\]](#)[\[4\]](#)

- Example: To treat cells in 10 mL of medium with a final concentration of 100 nM **Me-344**:
  - Using a 1 mM intermediate stock (which is 1,000,000 nM):
  - $\text{Volume needed} = (\text{Final Concentration} \times \text{Final Volume}) / \text{Stock Concentration}$
  - $\text{Volume needed} = (100 \text{ nM} \times 10 \text{ mL}) / 1,000,000 \text{ nM} = 0.001 \text{ mL} = 1 \text{ }\mu\text{L}$ .
  - Add 1  $\mu\text{L}$  of the 1 mM intermediate stock to the 10 mL of cell culture medium.
- Vehicle Control: It is critical to include a vehicle control in all experiments. This consists of treating a parallel set of cells with the same final concentration of DMSO used in the highest **Me-344** treatment condition.
- Application: Mix the medium gently after adding the compound and proceed with the cell treatment.

## Me-344 Signaling Pathways

**Me-344** exerts its anti-cancer effects through multiple mechanisms, primarily centered on mitochondrial dysfunction and disruption of cellular homeostasis.



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Caption: Key molecular targets and downstream effects of **Me-344**.

## Safety and Handling

- **Me-344** is a potent cytotoxic agent.[1][2]
- Use appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound in its powder or dissolved form.
- Handle the powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

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